

Application Notes and Protocols for Neuropeptide Y (29-64)

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Topic: Neuropeptide Y (29-64) Solubility in DMSO and Water

Introduction

Neuropeptide Y (NPY) is a 36-amino acid peptide neurotransmitter that is widely expressed in the central and peripheral nervous systems.^[1] It is involved in a variety of physiological processes, including the regulation of appetite, stress response, and blood pressure.^[2] The fragment Neuropeptide Y (29-64) is a 36-amino acid peptide derived from the full-length NPY.^{[3][4]} Understanding the solubility and handling of NPY (29-64) is critical for its application in *in vitro* and *in vivo* studies. These application notes provide detailed information on the solubility of NPY (29-64) in dimethyl sulfoxide (DMSO) and water, along with protocols for its dissolution and storage.

Data Presentation: Solubility of Neuropeptide Y (29-64)

The solubility of Neuropeptide Y (29-64) has been determined in both water and DMSO. The following table summarizes the quantitative solubility data for easy reference and comparison.

Solvent	Solubility (mg/mL)	Molar Solubility (mM)	Notes
Water	≥ 46.67[3][4]	≥ 10.92[3][4]	
DMSO	16.67[3][4]	3.90[3][4]	Ultrasonic assistance is required for dissolution.[3][4] Use newly opened, non-hygroscopic DMSO.[4]

Molecular Weight of Neuropeptide Y (29-64): 4272.7 g/mol [5]

Experimental Protocols

General Guidelines for Handling Peptides

- Before opening, allow the peptide vial to equilibrate to room temperature to prevent condensation.
- Use sterile, nuclease-free, and pyrogen-free labware and reagents.[6]
- For cell culture experiments, it is crucial to maintain sterility throughout the process.

Protocol for Dissolving Neuropeptide Y (29-64) in Water

This protocol is recommended for preparing aqueous stock solutions of NPY (29-64).

Materials:

- Neuropeptide Y (29-64) powder
- Sterile, distilled water (H_2O)
- Sterile microcentrifuge tubes
- Calibrated pipette and sterile tips

Procedure:

- Weigh the required amount of NPY (29-64) powder in a sterile microcentrifuge tube.
- Add the calculated volume of sterile water to achieve the desired concentration (up to \geq 46.67 mg/mL).[3][4]
- Gently vortex or pipette the solution to mix.
- If necessary, sonication in a water bath can be used to aid dissolution.
- For use in cell culture, filter-sterilize the final solution through a 0.22 μm filter.[4]
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

Protocol for Dissolving Neuropeptide Y (29-64) in DMSO

This protocol is suitable for creating a concentrated stock solution in an organic solvent.

Materials:

- Neuropeptide Y (29-64) powder
- Anhydrous, high-purity DMSO (use a newly opened bottle to avoid hygroscopic effects)[4]
- Sterile microcentrifuge tubes
- Calibrated pipette and sterile tips
- Ultrasonic bath

Procedure:

- Weigh the desired amount of NPY (29-64) powder in a sterile microcentrifuge tube.
- Add the calculated volume of DMSO to achieve the desired concentration (up to 16.67 mg/mL).[3][4]
- Gently vortex the tube.
- Place the tube in an ultrasonic bath and sonicate until the peptide is fully dissolved.[3][4]

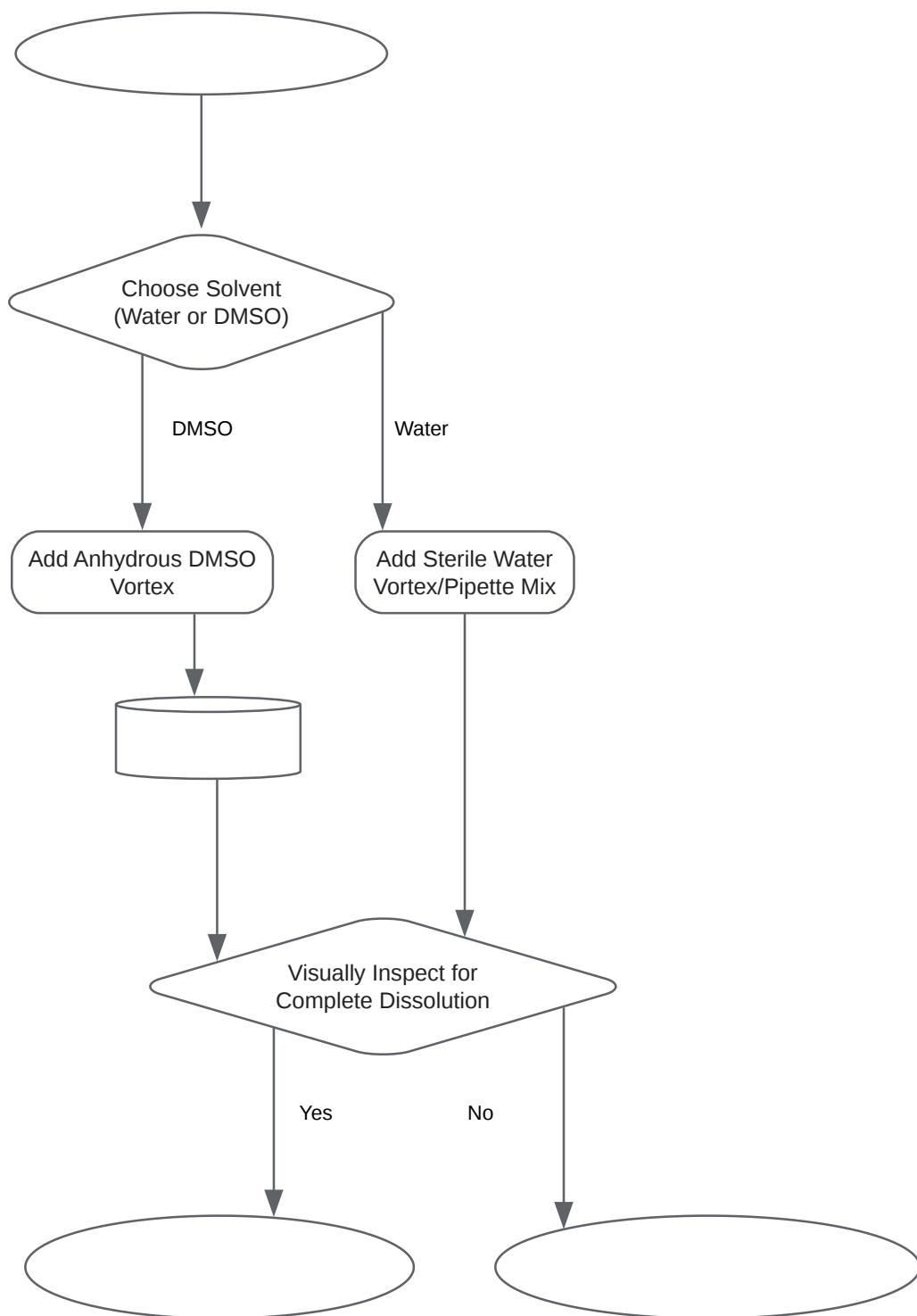
- For cell culture applications, the DMSO stock solution must be further diluted in an aqueous buffer or cell culture medium to a final DMSO concentration that is non-toxic to the cells (typically $\leq 0.5\%$, with primary cells often requiring $\leq 0.1\%$).[\[7\]](#)
- Aliquot the stock solution and store appropriately.

Storage of Stock Solutions

- In solution: Store aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[3\]](#)[\[4\]](#)
- Powder: Store the lyophilized powder at -20°C or -80°C for long-term stability (up to 2 years).[\[4\]](#)
- Important: Avoid repeated freeze-thaw cycles as this can lead to peptide degradation.[\[3\]](#)

Mandatory Visualizations

Experimental Workflow for Solubility Testing

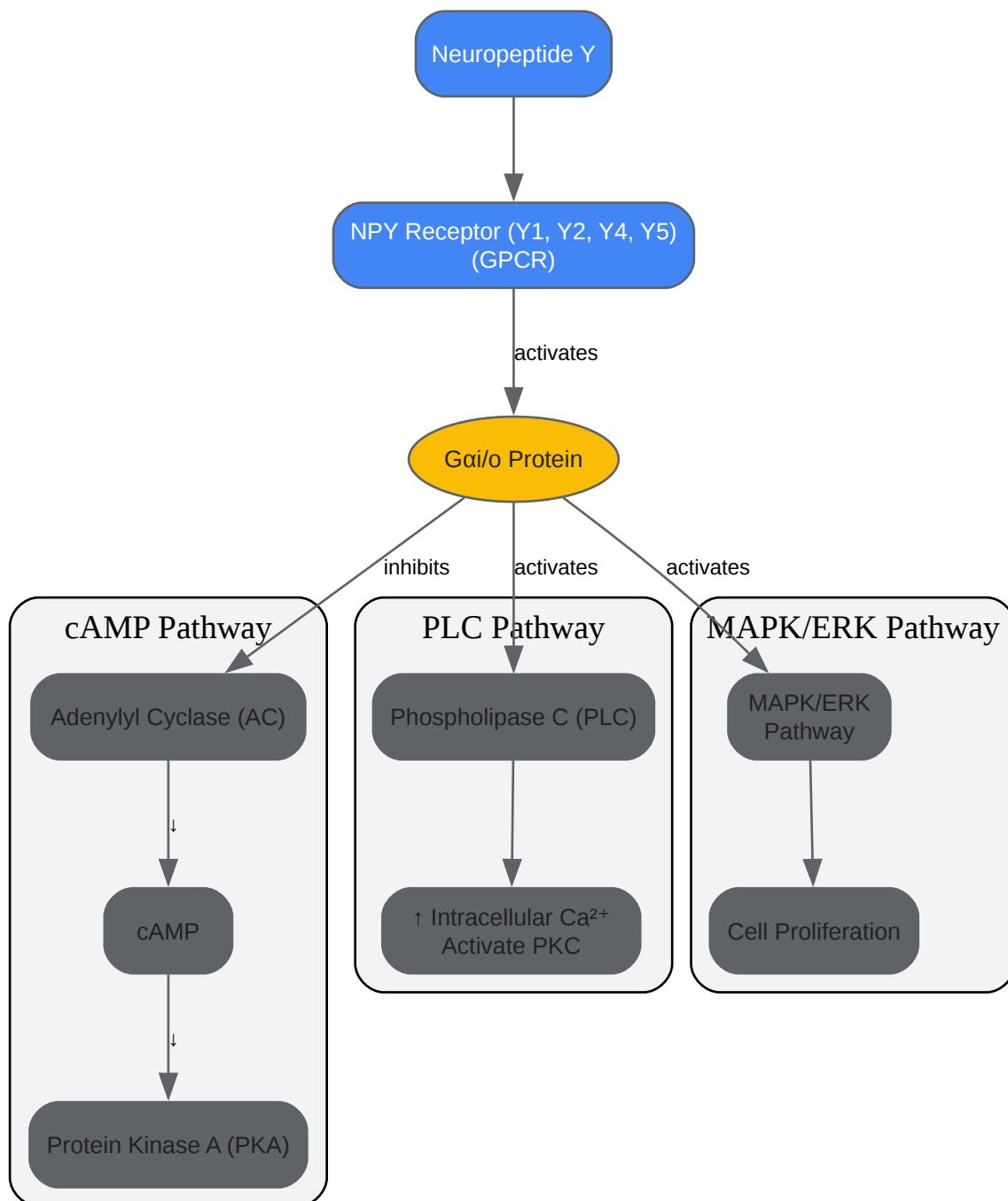


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Caption: Workflow for dissolving Neuropeptide Y (29-64).

Neuropeptide Y Signaling Pathway

Neuropeptide Y exerts its biological effects by binding to a family of G protein-coupled receptors (GPCRs), primarily Y1, Y2, Y4, and Y5 receptors.^[2] Activation of these receptors typically couples to G_{αi/o} proteins, leading to the inhibition of adenylyl cyclase and a subsequent decrease in intracellular cyclic AMP (cAMP) levels.^{[1][8]} This can modulate the activity of Protein Kinase A (PKA).^{[8][9]} Additionally, NPY receptor activation can stimulate other signaling cascades, including the Phospholipase C (PLC) pathway, leading to an increase in intracellular calcium and activation of Protein Kinase C (PKC), as well as the Mitogen-Activated Protein Kinase/Extracellular Signal-Regulated Kinase (MAPK/ERK) pathway.^{[1][8]}

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Caption: Simplified Neuropeptide Y signaling pathways.

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